

Technical Comparison Guide: Mass Spectrometry Fragmentation of Ethyl Olivetolate

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Compound of Interest

Compound Name: *Ethyl 2,4-dihydroxy-6-pentylbenzoate*

CAS No.: 38862-65-6

Cat. No.: B1590308

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Executive Summary

Ethyl Olivetolate (**Ethyl 2,4-dihydroxy-6-pentylbenzoate**) is a critical intermediate in the semi-synthetic production of cannabinoids, including Cannabidiol (CBD) and

-Tetrahydrocannabinol (THC). It typically arises from the condensation of olivetol with ethyl acetoacetate or via ethanol-based esterification of olivetolic acid.

In drug development and forensic analysis, distinguishing Ethyl Olivetolate from its analogs (Methyl Olivetolate, Olivetol, and Olivetolic Acid) is vital for validating synthetic pathways and purity profiling. This guide provides a definitive breakdown of its Electron Ionization (EI) mass spectral signature, fragmentation mechanics, and differentiation strategies.

Chemical Identity & Properties

Parameter	Detail
IUPAC Name	Ethyl 2,4-dihydroxy-6-pentylbenzoate
CAS Number	38862-65-6
Molecular Formula	
Molecular Weight	252.31 g/mol
Key Structural Features	Resorcinol core, Ethyl ester moiety, Pentyl () side chain

Experimental Methodology (GC-MS)[1][2][3][4][5]

To replicate the fragmentation patterns described below, the following validated protocol is recommended. This setup ensures sufficient energy for characteristic fragmentation (70 eV) while maintaining resolution for isotopic abundance analysis.

- Instrument: Gas Chromatograph coupled to Single Quadrupole Mass Spectrometer.
- Inlet Temperature: 250°C (Splitless mode recommended for trace impurity analysis).
- Column: 5% Phenyl-arylene / 95% Dimethylpolysiloxane (e.g., DB-5MS, HP-5MS), 30m 0.25mm 0.25µm.
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Oven Program:
 - Hold at 60°C for 1 min.
 - Ramp 20°C/min to 280°C.
 - Hold at 280°C for 5 min.
- Ionization Source: Electron Ionization (EI) at 70 eV.

- Source Temperature: 230°C.
- Scan Range: m/z 40–400.

Fragmentation Mechanics & Pattern Analysis[6][7]

The mass spectrum of Ethyl Olivetolate is dominated by the stability of the aromatic resorcinol core and the lability of the ethyl ester group.

Primary Fragmentation Pathways

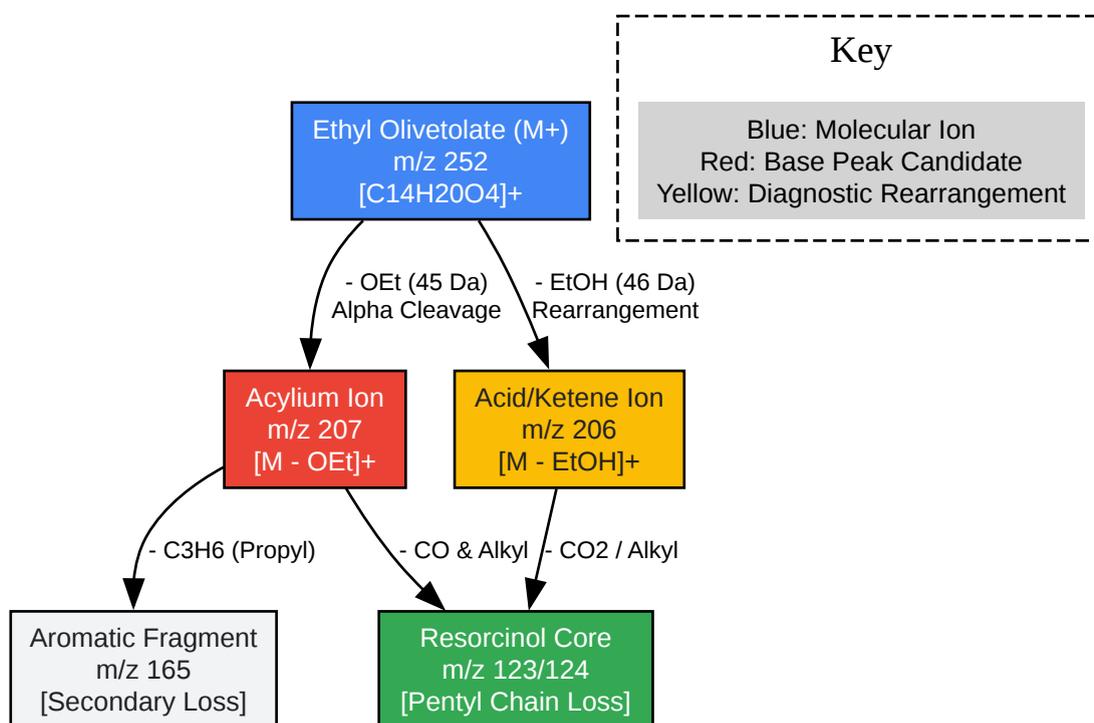
- Molecular Ion (m/z 252)
 - The molecular ion is distinct and relatively stable due to the aromatic ring, appearing at m/z 252. This is the primary diagnostic for differentiating it from Methyl Olivetolate (m/z 238) and Olivetol (m/z 180).
- -Cleavage (Loss of Ethoxy): m/z 207 (Base Peak Candidate)
 - Mechanism: Cleavage of the ethoxy group (m/z 45) from the ester.
 - Result: Formation of the stable acylium ion (m/z 207).
 - Mass Shift: m/z 207.
 - Significance: This is often the base peak (100% abundance) or a major ion, characteristic of ethyl esters of aromatic acids.
- McLafferty Rearrangement (Ester): m/z 206
 - Mechanism: Transfer of a hydrogen atom from the ethyl group to the carbonyl oxygen, followed by elimination of ethylene (m/z 28).

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- Result: Formation of the radical cation of the carboxylic acid form (or ketene tautomer).
- Mass Shift:
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- Differentiation: Distinguishes ethyl esters from methyl esters (which cannot lose ethylene).
- Pentyl Chain Fragmentation: m/z 165 and m/z 123
 - Mechanism: The pentyl side chain undergoes fragmentation (often benzylic cleavage or McLafferty rearrangement involving the ring).
 - Path: The acylium ion (m/z 207) can lose the propyl portion of the pentyl chain () via rearrangement.

Fragmentation Pathway Diagram

The following diagram illustrates the causal relationships between the parent ion and its primary fragments.



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Figure 1: Proposed EI fragmentation pathway for Ethyl Olivetolate showing the transition from molecular ion to stable aromatic fragments.

Comparative Analysis: Ethyl Olivetolate vs. Alternatives

To ensure accurate identification, Ethyl Olivetolate must be compared against its direct synthetic precursors and analogs.

Compound	MW (g/mol)	Molecular Ion ()	Base/Major Peak	Key Diagnostic Loss
Ethyl Olivetolate	252.31	m/z 252	m/z 207	M-45 (Ethoxy)
Methyl Olivetolate	238.28	m/z 238	m/z 207	M-31 (Methoxy)
Olivetol	180.25	m/z 180	m/z 124	M-56 (Pentyl McLafferty)
Olivetolic Acid	224.25	m/z 224	m/z 206	M-18 (Water)
Cannabidiol (CBD)	314.46	m/z 314	m/z 231	M-83 (Terpene frag)

Differentiation Strategy

- Vs. Methyl Olivetolate: Both produce the m/z 207 acylium ion. You must observe the molecular ion ().
 - If Ethyl.
 - If Methyl.
- Vs. Olivetol: Olivetol lacks the ester group entirely. Its spectrum is dominated by the m/z 124 peak (resorcinol +) derived from the McLafferty rearrangement of the pentyl chain. Ethyl Olivetolate shifts this pattern to higher masses due to the ester.
- Vs. Cannabinoids: CBD and THC have significantly higher molecular weights (

Da) and characteristic terpene fragmentations (m/z 231, 243) that are absent in the simple ester.

References

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